

Preparing DQP-1105 Stock Solutions in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: DQP-1105

Cat. No.: B11929067

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

DQP-1105 is a noncompetitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, showing selectivity for subtypes containing the GluN2C and GluN2D subunits. Accurate and consistent preparation of **DQP-1105** stock solutions is critical for reproducible experimental results in neuroscience research and drug discovery. Dimethyl sulfoxide (DMSO) is the recommended solvent for **DQP-1105** due to its excellent solubilizing capacity for this compound. This document provides a detailed protocol for the preparation, storage, and handling of **DQP-1105** stock solutions in DMSO.

Physicochemical Properties and Solubility

A thorough understanding of the physicochemical properties of **DQP-1105** is essential for accurate stock solution preparation.

Property	Value	Source(s)
Molecular Formula	C ₂₉ H ₂₄ BrN ₃ O ₄	[1] [2] [3]
Molecular Weight	558.42 g/mol	[1] [2] [4] [5] [6]
Appearance	Yellow-white solid	[1]
Solubility in DMSO	≥ 10 mg/mL to 100 mM	[1] [4] [5] [6]
Purity	≥97% (HPLC)	[1] [2] [5]

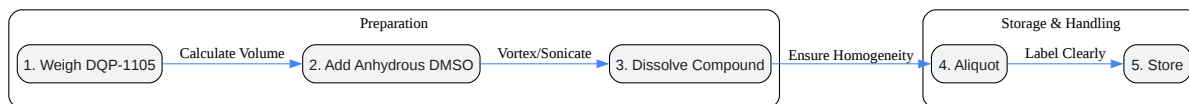
Recommended Protocol for Preparing DQP-1105 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **DQP-1105** in DMSO. This concentration is a common starting point for serial dilutions to achieve desired working concentrations for various in vitro and in vivo assays.

Materials

- **DQP-1105** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile, low-retention tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Experimental Workflow



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Caption: Workflow for **DQP-1105** Stock Solution Preparation.

Step-by-Step Procedure

- Preparation and Safety Precautions:
 - Work in a clean, designated area, such as a chemical fume hood.
 - Wear appropriate PPE, including a lab coat, safety glasses, and gloves. DMSO can facilitate the absorption of other chemicals through the skin.
 - Ensure all glassware and equipment are clean, dry, and free of contaminants.
- Calculating Required Amounts:
 - To prepare a 10 mM stock solution, use the following formula to calculate the required volume of DMSO for a given mass of **DQP-1105**:

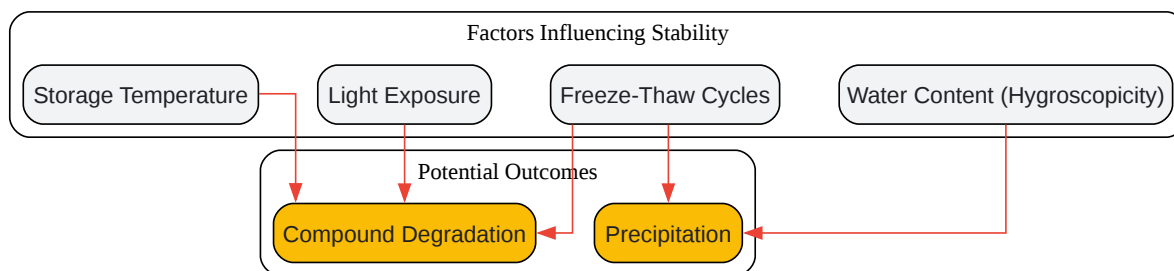
$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$

- Example Calculation for 1 mg of **DQP-1105**:
 - Mass = 0.001 g
 - Molecular Weight = 558.42 g/mol
 - Concentration = 0.010 mol/L
 - Volume (L) = 0.001 g / (558.42 g/mol × 0.010 mol/L) = 0.00017908 L

- Volume (μL) = 179.08 μL
- Weighing **DQP-1105**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **DQP-1105** powder directly into the tube. Record the exact mass.
- Dissolving **DQP-1105** in DMSO:
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **DQP-1105** powder.
 - Close the tube tightly and vortex thoroughly for at least 30 seconds to facilitate dissolution.
 - If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes is recommended.^[4] Gentle warming (up to 60°C) can also aid in dissolution, but care should be taken to avoid degradation.^[6]
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque tubes.
 - Clearly label each aliquot with the compound name (**DQP-1105**), concentration (10 mM in DMSO), and the date of preparation.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^[6] For short-term storage (up to 1 month), -20°C is acceptable.^[6]

Factors Affecting Stock Solution Stability

The stability of the **DQP-1105** stock solution is crucial for obtaining reliable and reproducible experimental data. Several factors can influence its stability.



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Caption: Factors Affecting **DQP-1105** Stock Solution Stability.

Best Practices and Troubleshooting

- **Use Anhydrous DMSO:** DMSO is hygroscopic and will readily absorb moisture from the air. The presence of water can decrease the solubility of hydrophobic compounds and may promote degradation. Use a fresh, unopened bottle of anhydrous, high-purity DMSO or handle it in a manner that minimizes exposure to atmospheric moisture.
- **Avoid Repeated Freeze-Thaw Cycles:** As previously mentioned, aliquoting the stock solution is critical to prevent degradation that can occur with multiple freeze-thaw cycles.
- **Protect from Light:** Store stock solutions in amber or opaque vials to protect **DQP-1105** from potential light-induced degradation.
- **Working Dilutions:** When preparing working dilutions in aqueous buffers or cell culture media, it is important to add the DMSO stock solution to the aqueous solution while vortexing to ensure rapid mixing and prevent precipitation. The final concentration of DMSO in the assay should be kept low (typically <0.5%) to avoid solvent-induced artifacts.
- **Solubility Issues:** If precipitation is observed upon dilution, consider preparing a more dilute stock solution or using a step-wise dilution method.

By following these guidelines, researchers can ensure the preparation of high-quality, stable **DQP-1105** stock solutions, leading to more reliable and reproducible experimental outcomes.

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- To cite this document: BenchChem. [Preparing DQP-1105 Stock Solutions in Dimethyl Sulfoxide (DMSO)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11929067#preparing-dqp-1105-stock-solution-in-dmsol]

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